

optimizing Butopyronoxyl repellent duration

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Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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Butopyronoxyl: Technical Data Summary

The table below consolidates the key chemical, physical, and toxicological data available for **Butopyronoxyl**.

Property	Value / Description	Source / Notes
IUPAC Name	butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate [1]	-
CAS RN	532-34-3 [1] [2]	-
Molecular Formula	C ₁₂ H ₁₈ O ₄ [1] [2]	-
Molecular Mass	226.27 g/mol [1]	-
Physical State	Pale orange-red coloured liquid with aromatic odour [1]	-
Melting Point	25°C [1] [2]	-
Boiling Point	263-272.1°C [1] [2]	-
Density	1.054 g/mL at 25°C [1] [2]	-

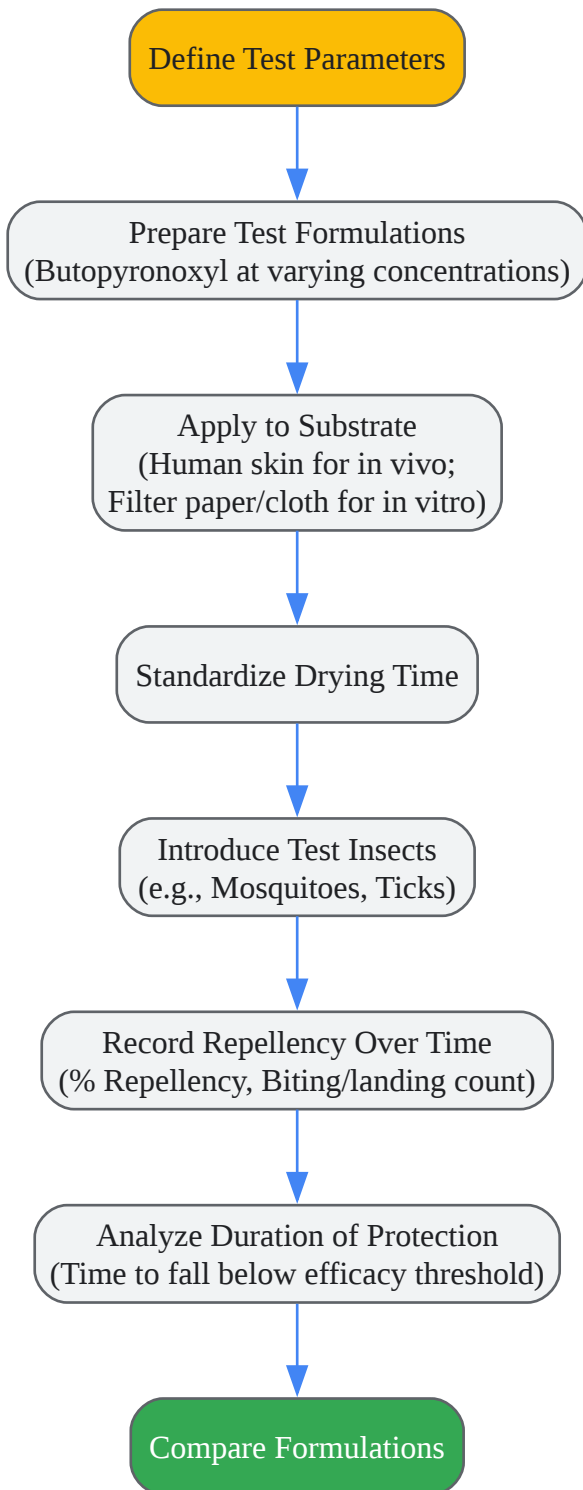
Property	Value / Description	Source / Notes
Water Solubility	275 mg/L at 20°C [1]	Moderate
Log P	2.42 [1]	Indicates low hydrophilicity
Mode of Action	Repellent action disrupting the insect's ability to find a host [1]	-
Acute Oral LD ₅₀ (Rat)	> 1000 mg/kg [1]	Moderate toxicity
Dermal LD ₅₀ (Rabbit)	>10 mL/kg [2]	-
Regulatory Status	Not approved under EC 1107/2009 [1]	-

Repellency Testing & Protocol Considerations

Since direct data on optimizing **Butopyronoxyl** is scarce, the following insights from general repellent testing methodologies can guide your experimental design.

A 2023 study compared **in vitro** (jar, petri dish) and **in vivo** (human forearm, finger) bioassays for tick repellents and found that results did not differ significantly between the methods, even though the stimuli are different [3]. This suggests that **in vitro** methods are a valid and efficient first step for high-throughput screening of formulations.

The following diagram outlines a general workflow for conducting a repellent duration study, which can be adapted for **Butopyronoxyl**:



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Key Experimental Parameters to Consider:

- **Test Organisms:** **Butopyronoxyl** has shown efficacy against mosquitoes, flies, gnats, and ticks [1]. The species and geographic origin of your test subjects can influence results [3].

- **Application Rate:** Standardize the volume of test solution per unit area. A common guideline is 1 mL per 600 cm² [3].
- **Negative Control:** A solvent like ethanol is typically used to confirm that the repellent effect is from the active ingredient [3].
- **Positive Control:** Using a known repellent like DEET provides a benchmark for comparing the performance of your **Butopyronoxyl** formulations [3].

FAQs & Troubleshooting Guide

Question / Issue	Potential Cause & Solution
What is the typical effective duration of Butopyronoxyl?	Data Gap: The available search results do not provide specific duration data. Solution: This is the core objective of your optimization study. The experimental workflow above is designed to determine this.
Repellent effect is shorter than expected.	Volatility: The formulation may be too volatile. Solution: Investigate polymer-based encapsulation or gel formulations to control release rate. Consider combining with a fixative.
Lack of efficacy in preliminary tests.	Concentration: The applied concentration may be below the minimum effective threshold. Solution: Conduct a dose-response study to establish the effective concentration.
How does it compare to modern repellents?	Historical Context: Butopyronoxyl was used in "6-2-2" mixtures before DEET became dominant [4]. Modern synthetics like DEET and Icaridin are generally more effective/long-lasting [4].

Research Recommendations

Given the data limitations, here are actionable steps to advance your work:

- **Explore Analogous Compounds:** Use the extensive research on optimizing DEET and Icaridin formulations as a proxy. Principles learned there (e.g., polymer encapsulation, synergistic combinations) may be applicable to **Butopyronoxyl**.
- **Consult Patent Literature:** Search patent databases for historical or modern formulations containing **Butopyronoxyl** (CAS 532-34-3). This can be a rich source of proprietary formulation data not found in journal articles.

- **Empirical Testing is Key:** In the absence of published data, your own systematic experimentation, using the protocols outlined, will be the primary source of optimization data.

I hope this structured technical center provides a solid starting point for your project. The lack of recent studies on **Butopyronoxyl** presents a challenge, but also a clear research opportunity.

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